

Cyclohexylamine Hydroiodide (CHAI) Technical Support & Resource Center

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Compound of Interest

Compound Name: Cyclohexylamine Hydroiodide

CAS No.: 45492-87-3

Cat. No.: B3028986

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Welcome to the Technical Support Center for **Cyclohexylamine Hydroiodide (CHAI)**. As a Senior Application Scientist, I have designed this resource to equip researchers, materials scientists, and drug development professionals with field-proven methodologies for handling this critical alkylammonium halide.

Whether you are utilizing CHAI as a bulky organic cation for 2D/3D perovskite solar cells or as a specialized intermediate in pharmaceutical synthesis, maintaining the stoichiometric and chemical integrity of this reagent is non-negotiable. This guide provides the causality behind our strict handling rules, self-validating protocols for material recovery, and troubleshooting workflows to ensure your experiments remain reproducible.

Physicochemical Data & Storage Thresholds

Before handling CHAI, it is critical to understand its quantitative baseline. Deviations from these storage thresholds are the primary cause of experimental failure.

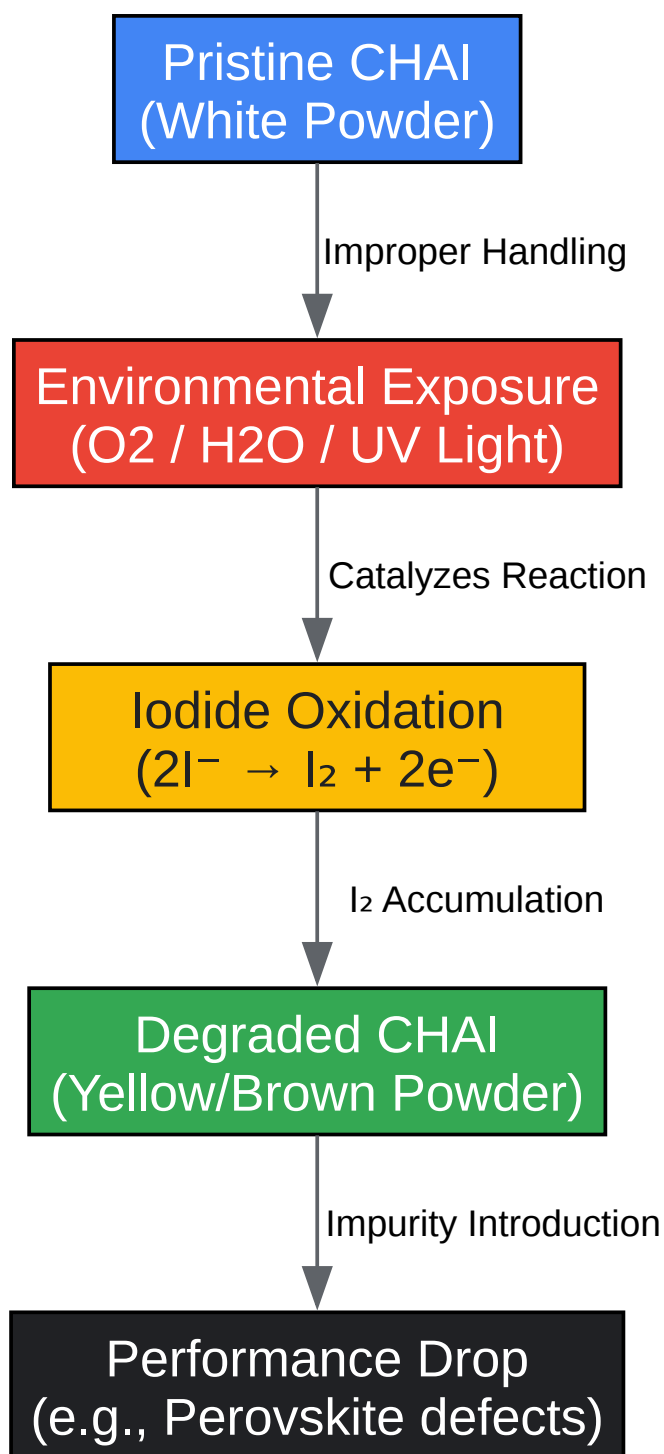
Property / Parameter	Specification / Threshold
Chemical Formula	C ₆ H ₁₃ N·HI
CAS Number	45492-87-3
Molecular Weight	227.09 g/mol
Appearance (Pristine)	White crystalline powder
Melting Point	194 °C
Storage Temperature	Room Temperature (15–25 °C)
Optimal Atmosphere	Inert Gas (Argon or Nitrogen, < 0.1 ppm O ₂ /H ₂ O)
Light Sensitivity	High (Requires amber glass or opaque shielding)
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.)

Data supported by and.

The Causality of Degradation

Why are our storage parameters so strict? CHAI is highly hygroscopic and susceptible to photo-oxidative degradation. When exposed to ambient moisture, oxygen, or ultraviolet light, the iodide anion (I⁻) undergoes oxidation to form elemental iodine (I₂).

In perovskite photovoltaics, trace I₂ acts as a non-radiative recombination center (a deep-level trap state), which drastically reduces the power conversion efficiency (PCE) and induces severe J-V hysteresis. In drug development, I₂ introduces reactive electrophilic impurities that can derail sensitive stoichiometric coupling reactions.



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Figure 1: Mechanism of CHAI degradation via environmental exposure and iodide oxidation.

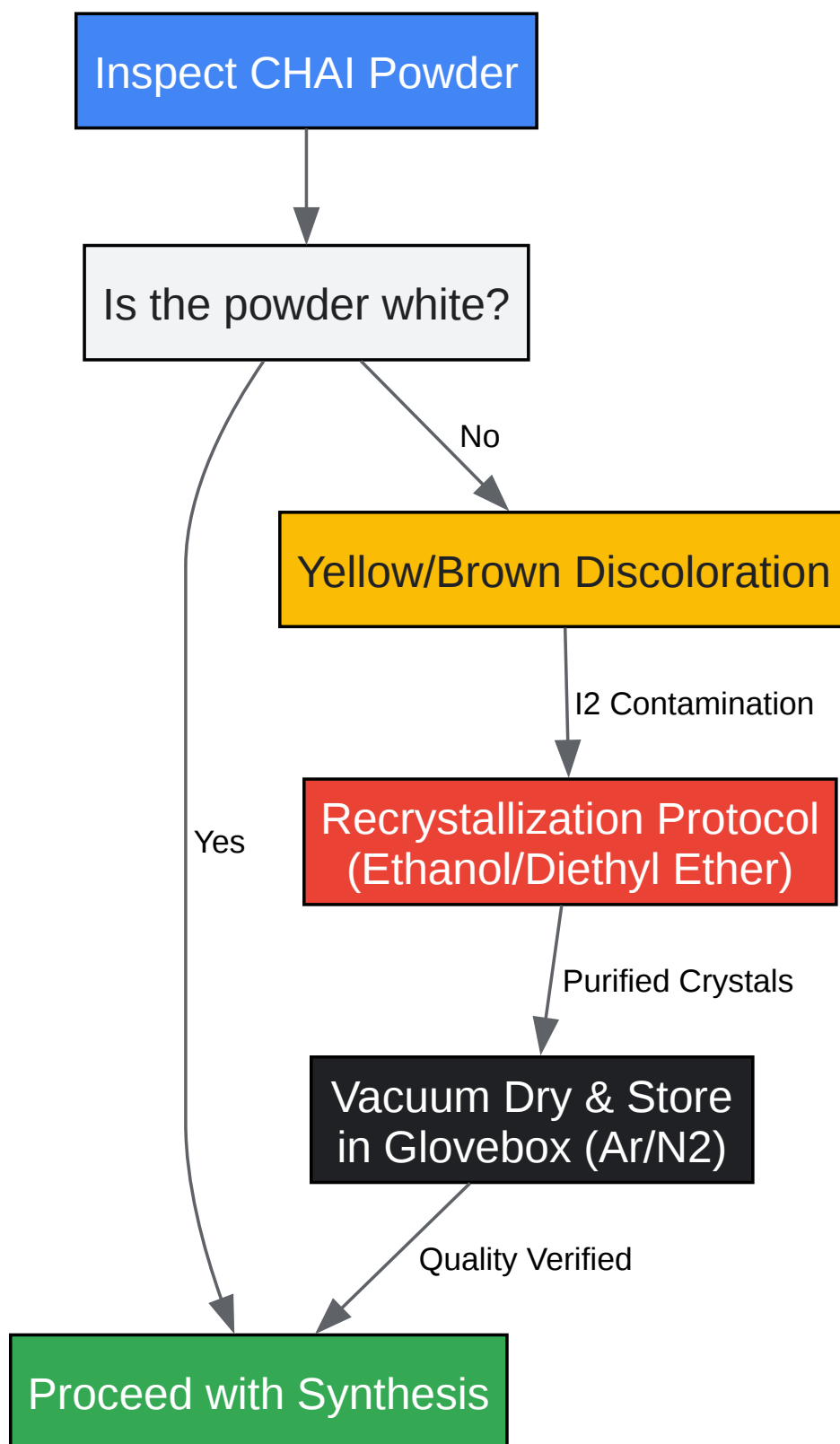
Troubleshooting Guide & FAQs

Q1: My newly opened bottle of CHAI has a slight yellow tint. Can I still use it for my precursor solutions? A1: No. A yellow or brown tint is the visual confirmation of elemental iodine (I_2) contamination via oxidation. Using degraded CHAI will introduce structural defects into your target compounds. You must perform the Antisolvent Recrystallization Protocol (detailed below) before use.

Q2: What is the optimal storage micro-environment for CHAI? A2: CHAI must be stored in a tightly sealed amber glass vial within an inert atmosphere glovebox (Argon or Nitrogen) maintained at <0.1 ppm O_2 and H_2O . If a glovebox is unavailable, use a vacuum desiccator stored in a dark cabinet, and purge the primary container with dry N_2 before sealing.

Q3: How do I handle CHAI safely and accurately on the benchtop? A3: CHAI causes skin and serious eye irritation. Always handle it inside a certified fume hood using nitrile gloves and safety goggles. Crucial Tip: CHAI is a fine powder that easily holds a static charge. When weighing, use an anti-static weighing boat or discharge your spatulas with an anti-static gun. Static dispersion leads to powder clinging to the balance walls, resulting in inaccurate stoichiometric ratios—a fatal error in perovskite synthesis.

Diagnostic & Recovery Workflow



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Figure 2: Decision tree and troubleshooting workflow for inspecting and recovering CHAI.

Standard Operating Procedures (SOPs)

SOP 1: Inert Transfer and Aliquoting (Preventative Maintenance)

Causality: Repeatedly opening a bulk container introduces trace ambient oxygen and moisture, accelerating batch degradation. Aliquoting isolates the bulk supply from these micro-exposures.

- **Unboxing:** Receive the commercial CHAI bottle and immediately transfer it into the antechamber of an inert gas glovebox (Ar/N₂).
- **Purging:** Perform three vacuum/purge cycles in the antechamber to completely remove the ambient atmosphere.
- **Aliquoting:** Inside the glovebox, transfer the bulk CHAI into smaller, single-use amber glass vials (e.g., 1g or 5g aliquots).
- **Sealing:** Seal the vials with PTFE-lined caps and wrap the outer seams with Parafilm. Store in the dark sector of the glovebox.

SOP 2: Antisolvent Recrystallization (Material Recovery)

Causality: Ethanol acts as a polar protic solvent to dissolve the CHAI, while diethyl ether acts as a non-polar antisolvent. When ether is added, the polar CHAI crashes out (precipitates) into pure crystals, while the non-polar I₂ impurities remain highly soluble in the ether/ethanol supernatant.

- **Dissolution:** In a fume hood, dissolve the degraded (yellow) CHAI in a minimum volume of anhydrous ethanol at 60 °C until a saturated solution is formed.
- **Antisolvent Addition:** Remove from heat. Slowly add cold, anhydrous diethyl ether dropwise while stirring vigorously until the solution becomes persistently cloudy.
- **Crystallization:** Transfer the flask to an ice bath (0 °C) for 2 hours to promote the precipitation of pure CHAI crystals.
- **Filtration:** Filter the crystals under dynamic vacuum using a Buchner funnel. Wash the filter cake twice with cold diethyl ether to strip away any residual surface iodine.

- **Drying:** Transfer the purified crystals to a vacuum oven. Dry at 60 °C under dynamic vacuum (-0.1 MPa) for 24 hours to remove all intercalated solvent molecules.
- **Self-Validation Step:** To verify purity, dissolve 10 mg of the newly dried powder in 1 mL of anhydrous ethanol. The resulting solution must be perfectly colorless. Any residual yellow tint indicates incomplete I₂ removal, mandating a second recrystallization cycle. If colorless, immediately transfer the batch to the glovebox.

References

- Title: PubChem Compound Summary for CID 129649132, **Cyclohexylamine Hydroiodide**
Source: National Center for Biotechnology Information (NCBI) URL:[\[Link\]](#)
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